

4-Morpholinecarboxaldehyde CAS number 4394-85-8

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Compound of Interest

Compound Name: 4-Morpholinecarboxaldehyde

Cat. No.: B048038

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An In-depth Technical Guide to **4-Morpholinecarboxaldehyde** (CAS 4394-85-8) for Advanced Research and Development

Executive Summary

This document provides a comprehensive technical overview of **4-Morpholinecarboxaldehyde** (CAS 4394-85-8), also known as N-Formylmorpholine. It is tailored for researchers, medicinal chemists, and drug development professionals who utilize this versatile reagent. The guide delves into its fundamental physicochemical properties, detailed synthesis protocols, key chemical reactions, and its significant role as a foundational building block in the synthesis of pharmaceutically active molecules. We explore its utility as a formylating agent, its application in the Vilsmeier-Haack reaction, and the strategic importance of the morpholine scaffold in modern drug design. Spectroscopic data for characterization, essential safety protocols, and handling procedures are also provided to ensure safe and effective laboratory use.

Introduction: The Strategic Importance of the Morpholine Scaffold

The morpholine heterocycle is a cornerstone in medicinal chemistry, recognized for conferring advantageous physicochemical, metabolic, and biological properties to bioactive molecules.^[1] Its presence in numerous approved drugs is a testament to its value. The morpholine ring can

improve aqueous solubility, act as a hydrogen bond acceptor, and enhance metabolic stability, making it a "privileged structure" in drug design.[1][2]

4-Morpholinecarboxaldehyde (4-MC) is a simple yet pivotal derivative. It serves not only as a high-temperature polar aprotic solvent but, more critically, as a versatile synthetic intermediate. [3][4] Its aldehyde functionality provides a reactive handle for a multitude of chemical transformations, allowing for the facile introduction of the morpholine moiety or the construction of more complex molecular architectures.[5][6] This guide will elucidate the technical details necessary to fully leverage the potential of this valuable compound.

Physicochemical and Safety Profile

A thorough understanding of the compound's properties is critical for its effective and safe use in experimental design.

Physical and Chemical Properties

4-Morpholinecarboxaldehyde is a colorless to clear yellow liquid at room temperature, though it may solidify as its melting point is near ambient temperature.[7] It is miscible with water and soluble in many organic solvents, making it a versatile solvent for various reaction conditions. [4][8]

Property	Value	Source(s)
CAS Number	4394-85-8	[3]
Molecular Formula	C ₅ H ₉ NO ₂	[3][9]
Molecular Weight	115.13 g/mol	[3]
Appearance	Clear, colorless to yellow liquid or solid	[3][7]
Melting Point	20-23 °C (lit.)	[7]
Boiling Point	236-237 °C (lit.)	[7]
Density	1.145 g/mL at 25 °C (lit.)	[3]
Refractive Index (n _{20/D})	1.485 (lit.)	[7]
Solubility	Soluble in water	[4][10]

Safety and Handling

As a Senior Application Scientist, I cannot overstate the importance of rigorous safety protocols. Always consult the most current Safety Data Sheet (SDS) before handling.

- Hazards: **4-Morpholinecarboxaldehyde** is classified as a skin sensitizer and may cause an allergic skin reaction.[11][12][13] It can also cause skin and eye irritation.[14]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[11][12]
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Use in a well-ventilated area. Contaminated work clothing should not be allowed out of the workplace.[11]
- First Aid: In case of skin contact, wash with plenty of soap and water. If skin irritation or rash occurs, seek medical advice. For eye contact, rinse immediately with plenty of water for at least 15 minutes.[11][12]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, typically below +30°C.[7]

Synthesis and Purification

The most direct and common synthesis of **4-Morpholinecarboxaldehyde** involves the N-formylation of morpholine. The following protocol is based on established methods, such as the reaction with formic acid, which is valued for its efficiency and use of readily available reagents. [\[15\]](#)[\[16\]](#)

Experimental Protocol: Synthesis from Morpholine and Formic Acid

This procedure outlines a solvent-free approach, which aligns with green chemistry principles by minimizing waste.[\[15\]](#)

Materials:

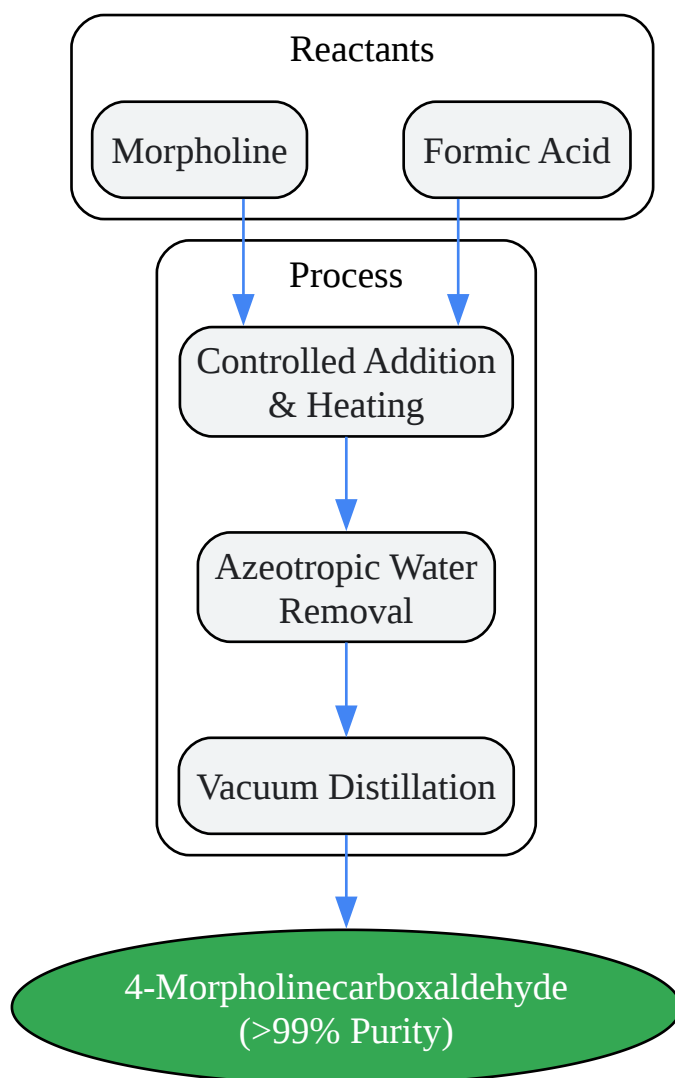
- Morpholine (C_4H_9NO)
- Formic acid (CH_2O_2)
- Round-bottom flask
- Dropping funnel
- Distillation apparatus
- Heating mantle with stirrer

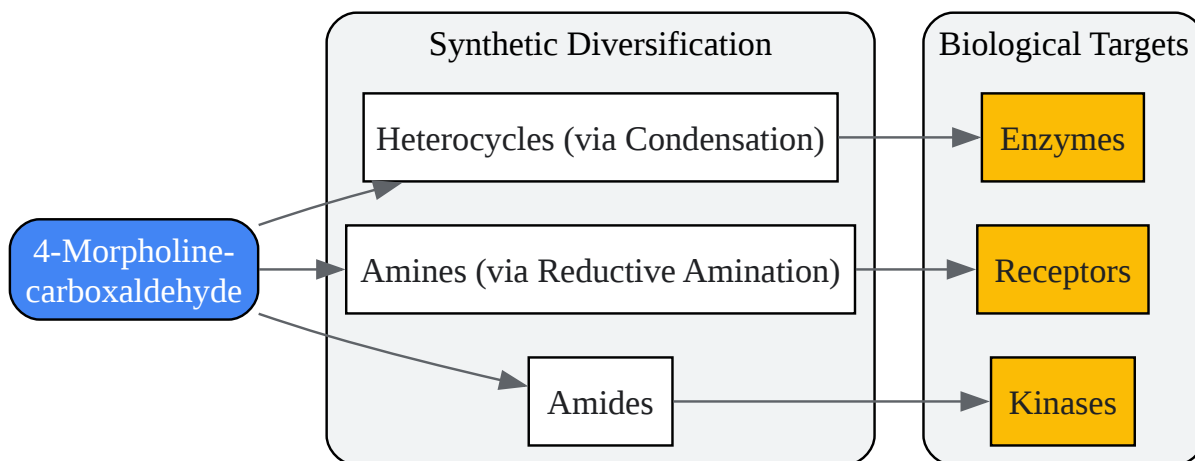
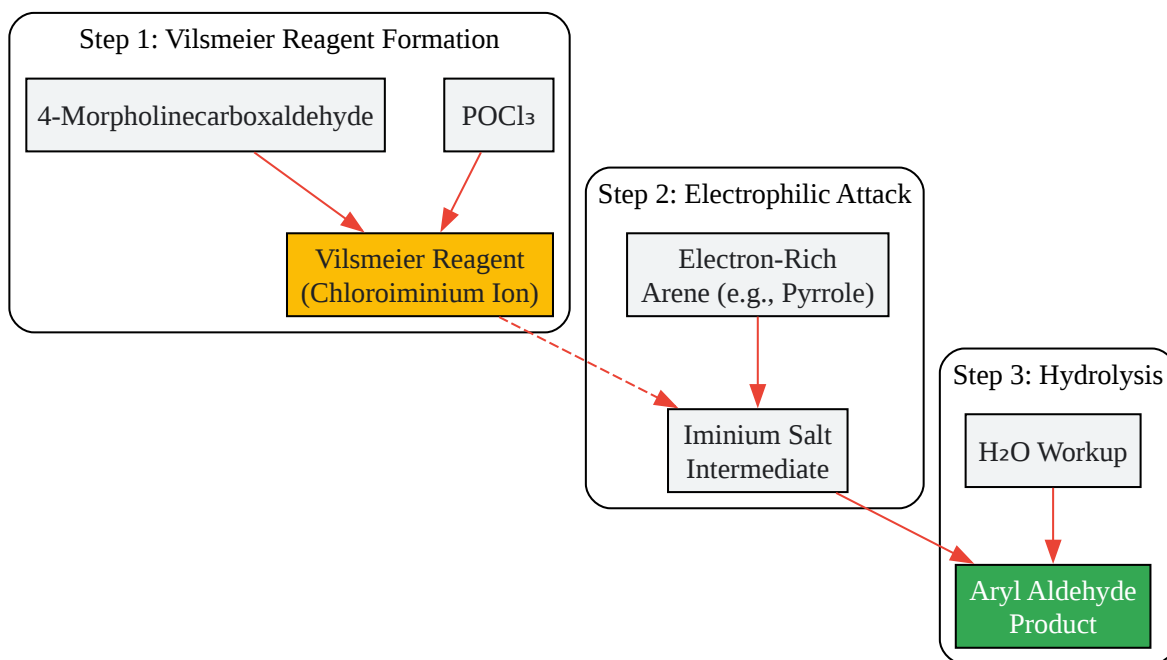
Procedure:

- **Reaction Setup:** Equip a round-bottom flask with a magnetic stirrer, a dropping funnel, and place it in a heating bath (e.g., silicone oil).
- **Addition of Reactant:** Charge the flask with morpholine.
- **Formic Acid Addition:** Add formic acid dropwise to the stirred morpholine at a controlled temperature (e.g., 50 °C) to manage the exothermic reaction.[\[15\]](#)

- **Reaction and Distillation:** Once the addition is complete, connect the flask to a distillation apparatus. Gradually increase the temperature. The first distillate, primarily water, will begin to come over around 96-100 °C.[15]
- **Driving to Completion:** Continue the distillation, slowly raising the temperature to drive the reaction to completion. The reaction temperature can reach up to 224 °C to achieve high yields.[15][16]
- **Purification:** The crude product remaining in the flask is then purified by vacuum distillation to yield high-purity **4-Morpholinecarboxaldehyde**.
- **Characterization:** Confirm the product's identity and purity using GC, ¹H NMR, and IR spectroscopy.

Synthesis Workflow Diagram





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